

Application Note: Quantification of 7'-Hydroxy ABA using LC-MS/MS

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Compound of Interest

Compound Name: 7'-Hydroxy ABA

Cat. No.: B15141884

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Introduction

7'-Hydroxy Absciscic Acid (**7'-Hydroxy ABA**) is a hydroxylated metabolite of Absciscic Acid (ABA), a key phytohormone involved in various physiological processes in plants, including stress responses and seed development.[1] The hydroxylation of ABA at the 7'-position is a recognized, albeit minor, catabolic pathway.[2] Accurate quantification of **7'-Hydroxy ABA** is crucial for understanding the complete metabolic fate of ABA and its physiological roles. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) offers a highly sensitive and selective method for the quantification of **7'-Hydroxy ABA** in complex biological matrices. This application note provides a detailed protocol for the quantification of **7'-Hydroxy ABA** in plant tissues using LC-MS/MS.

Quantitative Data Summary

The following tables summarize the key parameters for the quantification of **7'-Hydroxy ABA** using LC-MS/MS.

Table 1: Mass Spectrometry Parameters for **7'-Hydroxy ABA**

Parameter	Value	Reference
Precursor Ion (m/z)	279.1	Inferred from isomer
Product Ion 1 (m/z)	139.0	Inferred from isomer
Product Ion 2 (m/z)	205.2	Inferred from isomer
Ionization Mode	Negative Electrospray (ESI-)	[3][4]
Dwell Time	50 ms	[5]

Table 2: Chromatographic Conditions for 7'-Hydroxy ABA

Parameter	Description	Reference
LC Column	C18 Reversed-Phase (e.g., 2.1 x 100 mm, 5 µm)	[4]
Mobile Phase A	Water with 0.1% Formic Acid	[5]
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	[5]
Flow Rate	0.3 - 0.4 mL/min	[4][5]
Injection Volume	5 - 10 µL	[4]
Column Temperature	25 - 35 °C	[4]

Table 3: Method Performance Characteristics (Anticipated)

Parameter	Expected Range
Linearity (R ²)	> 0.99
Limit of Detection (LOD)	0.1 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.5 - 5.0 ng/mL
Recovery	85 - 115%
Precision (%RSD)	< 15%

Experimental Protocols

Sample Preparation from Plant Tissue

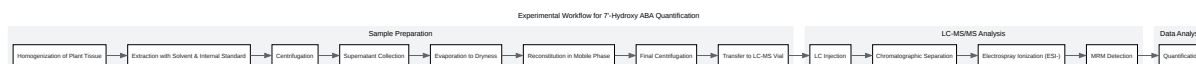
- Homogenization: Weigh 50-100 mg of frozen, ground plant tissue into a 2 mL microcentrifuge tube.
- Extraction: Add 1 mL of pre-chilled extraction solvent (Methanol:Water:Acetic Acid, 80:19:1, v/v/v) containing an appropriate internal standard (e.g., d6-ABA).
- Incubation: Vortex the mixture for 1 minute and incubate at 4°C for 1 hour with gentle shaking.
- Centrifugation: Centrifuge the sample at 14,000 x g for 15 minutes at 4°C.
- Supernatant Collection: Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporation: Dry the supernatant under a gentle stream of nitrogen or using a vacuum concentrator.
- Reconstitution: Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Filtration: Centrifuge the reconstituted sample at 14,000 x g for 10 minutes at 4°C and transfer the clear supernatant to an LC-MS vial.

LC-MS/MS Analysis

- Chromatographic Separation:
 - Inject 5-10 µL of the prepared sample onto a C18 reversed-phase column.
 - Employ a binary solvent gradient. For example:
 - 0-2 min: 5% B
 - 2-10 min: Gradient to 95% B
 - 10-12 min: Hold at 95% B

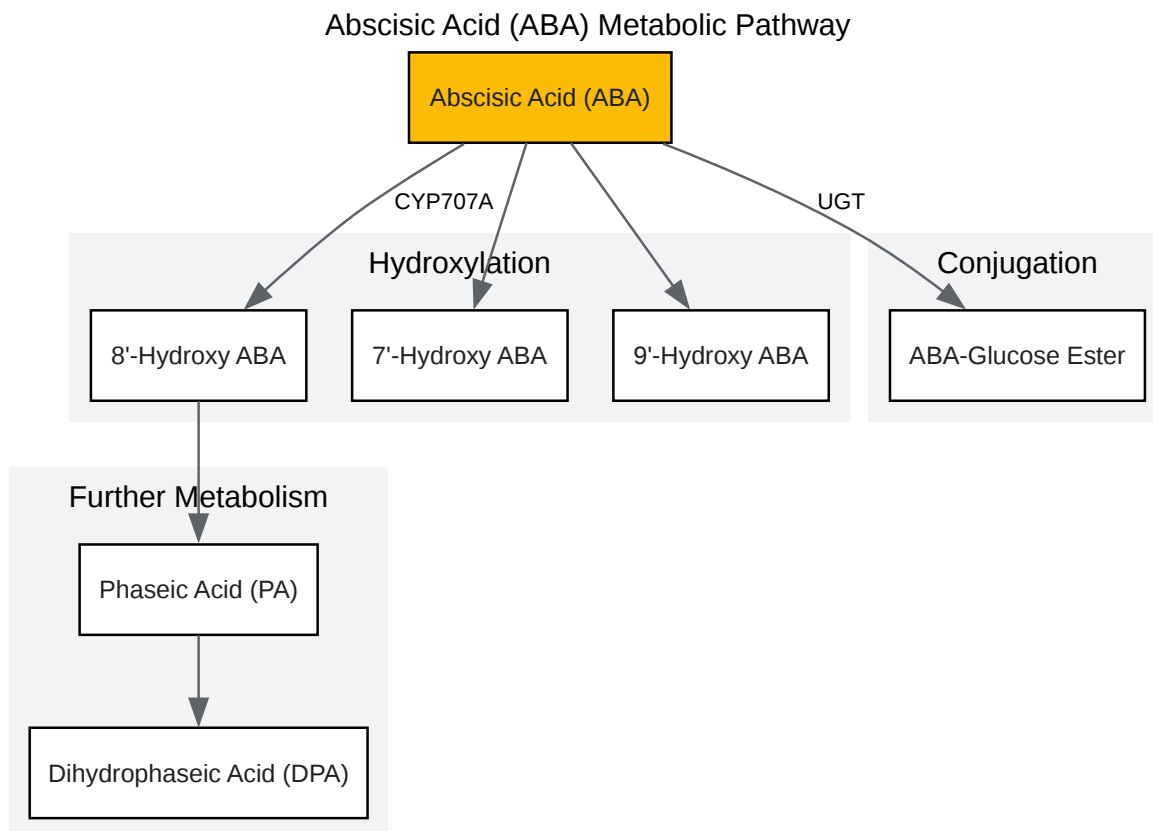
- 12.1-15 min: Return to 5% B and re-equilibrate.
- Mass Spectrometric Detection:
 - Operate the mass spectrometer in negative electrospray ionization (ESI-) mode.
 - Set the instrument to Multiple Reaction Monitoring (MRM) mode.
 - Monitor the transitions for **7'-Hydroxy ABA** and the internal standard as detailed in Table 1.
 - Optimize cone voltage and collision energy for maximum signal intensity.

Visualizations



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Caption: Workflow for **7'-Hydroxy ABA** Quantification.



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Caption: ABA Metabolic Pathway.

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